

# Application Notes: 1,10-Diaminodecane in the Preparation of Specialty Chemicals

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## Compound of Interest

Compound Name: 1,10-Diaminodecane

Cat. No.: B146516

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## Introduction

**1,10-Diaminodecane** (CAS No: 646-25-3), also known as decamethylenediamine, is a versatile bifunctional molecule that serves as a crucial building block in the synthesis of a wide range of specialty chemicals.<sup>[1]</sup> Its structure, featuring two primary amine groups separated by a flexible ten-carbon aliphatic chain, makes it an excellent nucleophile for various chemical reactions, including polycondensation, acylation, and alkylation.<sup>[1]</sup> This linear C10 diamine is a key component in the production of high-performance polymers, acts as a flexible linker in complex molecular architectures, and is an intermediate in the synthesis of pharmaceuticals and other fine chemicals.<sup>[2][3][4]</sup>

## Application Note 1: Synthesis of High-Performance Bio-based Polyamides

One of the most significant industrial applications of **1,10-diaminodecane** is in the synthesis of long-chain polyamides, notably Polyamide 1010 (PA1010).<sup>[5]</sup> When both **1,10-diaminodecane** and its co-monomer, sebacic acid, are derived from renewable resources like castor oil, the resulting PA1010 is a 100% bio-based polymer.<sup>[2][5]</sup> This aligns with green chemistry principles and sustainable development.<sup>[2]</sup> The resulting polyamide exhibits desirable properties such as high thermal stability, balanced mechanical strength, low water absorption, and good transparency, making it suitable for demanding applications, including food packaging and engineering plastics.<sup>[5][6]</sup>

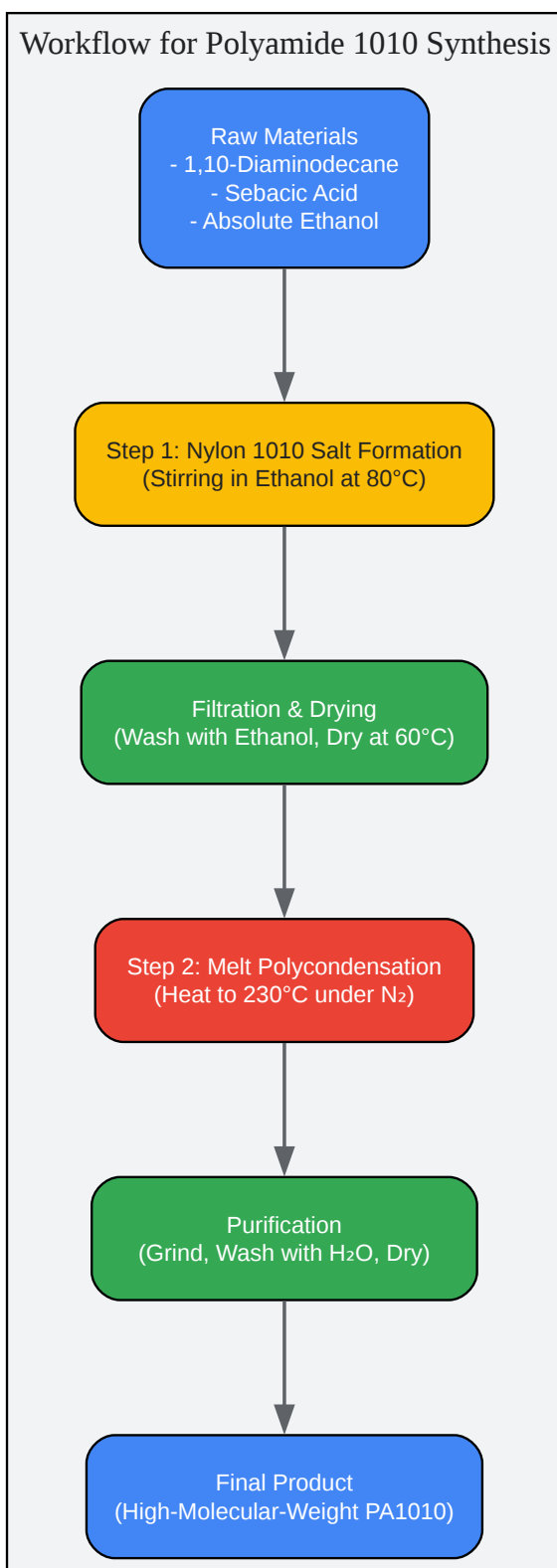
## Physicochemical Properties of 1,10-Diaminodecane

A summary of the key properties of **1,10-diaminodecane** is presented below, highlighting its suitability as a monomer for polymerization.

Property	Value	References
CAS Number	646-25-3	[7][8]
Molecular Formula	C <sub>10</sub> H <sub>24</sub> N <sub>2</sub>	[7][8]
Molecular Weight	172.31 g/mol	[7][9]
Appearance	White to light yellow solid/powder	[3][8][10]
Melting Point	59-63 °C	[3][7][9]
Boiling Point	140 °C @ 12 mmHg	[3][9]
Purity	≥ 98%	[1][4][8]
Solubility	Soluble in ethanol	[3]

## Experimental Workflow: Synthesis of Polyamide 1010 (PA1010)

The synthesis of PA1010 from **1,10-diaminodecane** and sebacic acid is typically achieved through a two-step melt polycondensation process, starting with the formation of a "nylon salt."



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Caption: General workflow for the synthesis of Polyamide 1010.

# Protocol: Synthesis of Polyamide 1010 (PA1010) via Melt Polycondensation

This protocol is based on established methods for synthesizing PA1010 from its constituent monomers.[\[5\]](#)[\[11\]](#)[\[12\]](#)

## Part 1: Preparation of Nylon 1010 Salt

- **Dissolution:** Dissolve equimolar amounts of sebacic acid and **1,10-diaminodecane** in absolute ethanol. The mixture should be heated to approximately 80 °C with continuous stirring to ensure complete dissolution.
- **Precipitation:** Allow the solution to cool to room temperature while stirring. The nylon 1010 salt will precipitate as a white solid.
- **Isolation:** Filter the resulting white precipitate from the ethanol solution.
- **Washing & Drying:** Wash the collected salt thoroughly with fresh absolute ethanol to remove any unreacted monomers. Dry the purified salt in a vacuum oven at 60 °C for at least 8 hours.[\[5\]](#)[\[12\]](#)

## Part 2: Melt Polycondensation

- **Reactor Setup:** Place a known quantity (e.g., 30 g) of the dried nylon 1010 salt into a glass reactor equipped with a mechanical stirrer, a nitrogen inlet, and a condenser for the removal of water.[\[5\]](#)[\[11\]](#)
- **Inert Atmosphere:** Purge the reactor with an inert gas, such as nitrogen, to prevent oxidation during polymerization.
- **Heating Stage 1 (Melting):** Begin stirring and heat the reactor to approximately 200 °C to melt the salt.
- **Heating Stage 2 (Polymerization):** Increase the temperature to 230 °C. Water, the by-product of the condensation reaction, will begin to distill off.[\[11\]](#) Maintain the reaction at this temperature for a set period (e.g., 3 hours) to allow for polymer chain growth.[\[12\]](#)

- **Cooling:** After the reaction is complete, cool the reactor to room temperature under a continuous nitrogen stream.
- **Purification:** The resulting solid polyamide is removed from the reactor and ground into a powder. The powder is then washed with hot deionized water to remove any unreacted monomers or oligomers and dried thoroughly before further processing.[12]

## Application Note 2: 1,10-Diaminodecane as a Flexible Linker

The long, flexible ten-carbon chain of **1,10-diaminodecane** makes it an ideal candidate for use as a linker in the synthesis of complex molecules.[2] In drug development and materials science, linkers are used to connect two or more different molecular components, such as a targeting molecule and a therapeutic agent in an antibody-drug conjugate (ADC) or a photosensitizer and a catalyst in a supramolecular assembly.[13][14] The length and flexibility of the decamethylene chain can influence the physicochemical properties of the final conjugate, including its solubility, stability, and spatial orientation of the connected moieties.[2][13]

### Conceptual Application in Drug Conjugates

In complex therapeutics like ADCs or Proteolysis Targeting Chimeras (PROTACs), a linker physically separates the functional parts of the molecule. **1,10-Diaminodecane** can be chemically modified at its amine termini to covalently attach to both a targeting moiety (e.g., an antibody) and a payload (e.g., a cytotoxic drug).[13][15]

Caption: **1,10-Diaminodecane** as a conceptual flexible linker.

## Application Note 3: Other Specialty Chemical Preparations

The reactivity of its dual amine groups allows **1,10-diaminodecane** to be used in a variety of other specialty chemical syntheses.

- **Coordination Chemistry:** The amine groups can act as ligands, forming coordination complexes with metal ions. These complexes can have applications in catalysis or as

antimicrobial agents.[7] The hydrogen bonding between the amine groups and metal ions can create stable structures.[7]

- Drug Delivery Systems: It has been used in the preparation of pH-sensitive hydrogels for controlled drug release.[2] Its ability to form amide bonds is key to creating these cross-linked polymer networks.[2]
- Antimicrobial Agents: Studies have suggested that **1,10-diaminodecane** and its derivatives may possess antimicrobial properties by interacting with bacterial cell membranes and inhibiting protein synthesis.[7]
- Crown Ether Synthesis: While less common than polyglycols, diamines can be used in the synthesis of azacrown ethers, which are macrocyclic compounds capable of selectively binding cations. This area is a subject of ongoing research in supramolecular chemistry.[16]

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